

long-term storage conditions for VPC01091.4

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Compound of Interest

Compound Name: VPC01091.4

Cat. No.: B12368276

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Technical Support Center: VPC01091.4

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of **VPC01091.4**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **VPC01091.4** solid powder?

For long-term stability, it is recommended to store the solid powder of **VPC01091.4** at -20°C for up to 12 months or at 4°C for up to 6 months.[\[1\]](#)

Q2: How should I store **VPC01091.4** once it is dissolved in a solvent?

When **VPC01091.4** is in a solvent, it should be stored at -80°C or -20°C for a duration of up to 6 months.[\[1\]](#) To prevent precipitation, it is advisable to pre-warm both the stock solution and the diluent to 37°C before preparing further dilutions. If precipitation does occur, ultrasonic heating may be used to help redissolve the compound.

Q3: What is the biological activity of **VPC01091.4**?

VPC01091.4 is a non-phosphorylatable analog of FTY720 and acts as a novel inhibitor of the transient receptor potential melastatin 7 (TRPM7) channel, with an IC₅₀ of 0.665 μ M.^[1] It has been shown to inhibit inflammatory gene expression induced by lipopolysaccharide (LPS) in macrophages and microglia. Furthermore, it can reduce systemic peripheral inflammation in mouse models of LPS-induced endotoxemia.^[1]

Q4: Is **VPC01091.4** an agonist for Sphingosine-1-Phosphate (S1P) receptors?

No, unlike its parent compound FTY720, **VPC01091.4** is a non-phosphorylatable analog and is inert against S1P receptors. Its anti-inflammatory effects are independent of S1P receptor targeting.

Troubleshooting Guide

Issue: I observed reduced or no activity of **VPC01091.4** in my experiment.

- Possible Cause 1: Improper Storage. Extended storage at room temperature or improper long-term storage can lead to degradation of the compound.
 - Solution: Ensure that the compound has been stored according to the recommended conditions. Refer to the storage data table below.
- Possible Cause 2: Compound Precipitation. The compound may have precipitated out of solution during dilution in aqueous buffers.
 - Solution: Before preparing dilutions, pre-warm the stock solution and the buffer to 37°C. If precipitation is observed, sonication can be used to aid in redissolving the compound.
- Possible Cause 3: Experimental Conditions. The efficacy of **VPC01091.4** can be dependent on the specific cell type, animal model, and experimental setup.
 - Solution: It is recommended to perform dose-response experiments to determine the optimal concentration for your specific system rather than directly applying concentrations from the literature.

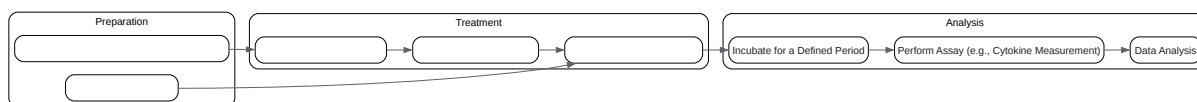
Data Presentation

Table 1: Recommended Long-Term Storage Conditions for **VPC01091.4**

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent	-80°C	6 Months
In Solvent	-20°C	6 Months

Experimental Protocols & Workflows

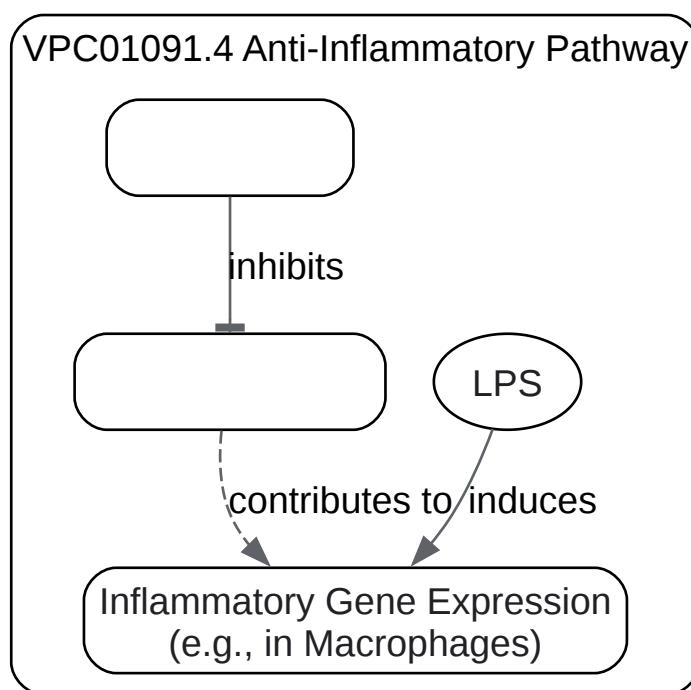
General Workflow for a Cell-Based Assay with **VPC01091.4**



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Caption: A typical experimental workflow for cell-based assays using **VPC01091.4**.

Signaling Pathway of **VPC01091.4** Action



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Caption: The inhibitory action of **VPC01091.4** on the TRPM7 channel, which contributes to reducing inflammation.

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References

- 1. [VPC01091.4 | TRPM7 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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